

The Enigmatic Mechanism of Rolicyprine: A Review of Available Data

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Compound of Interest

Compound Name: *Rolicyprine*

Cat. No.: *B15566656*

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An extensive review of scientific literature and drug databases reveals a significant lack of specific information regarding the precise mechanism of action for the antidepressant compound **Rolicyprine**. While historical data confirms its classification and basic chemical properties, detailed pharmacological studies elucidating its molecular targets and signaling pathways are not publicly available. This guide summarizes the existing information and clarifies common points of confusion with similarly named pharmaceuticals.

Rolicyprine: An Obscure Antidepressant

Rolicyprine, with the Chemical Abstracts Service (CAS) Registry Number 2829-19-8, is chemically identified as 5-Oxo-N-(2-phenylcyclopropyl)-2-pyrrolidinecarboxamide.^{[1][2]} It is categorized as an antidepressant.^[1] Despite this classification, the specific biological targets and the downstream effects responsible for its antidepressant activity are not detailed in the available scientific literature.

A monograph for **Rolicyprine** has been retired, indicating that it is no longer a subject of active research or revision.^[1] The limited publicly accessible data includes a toxicity study in rats, which established an oral lethal dose (LD50) of 96±8 mg/kg.^[1]

Table 1: Physicochemical Properties of **Rolicyprine**

Property	Value	Source
CAS Registry Number	2829-19-8	
Molecular Formula	C14H16N2O2	
Molecular Weight	244.29 g/mol	
Therapeutic Category	Antidepressant	

Points of Confusion: Rolicylidine and Ropinirole

Searches for **Rolicyprine** often yield results for two other distinct drugs, Rolicylidine and Ropinirole, due to the similarity in their names. It is crucial to differentiate between these compounds, as their mechanisms of action are unrelated to what might be hypothesized for **Rolicyprine**.

Rolicylidine (PCPy)

Rolicylidine is a dissociative anesthetic that is pharmacologically similar to phencyclidine (PCP). Its primary mechanism of action is as an antagonist of the N-methyl-D-aspartate (NMDA) receptor. Additionally, it acts as an inhibitor of the D(2) dopamine receptor. These actions contribute to its hallucinogenic and sedative properties.

Ropinirole

Ropinirole is a non-ergoline dopamine agonist with a high affinity for the D2 and D3 dopamine receptors. It is primarily used in the treatment of Parkinson's disease and restless legs syndrome. The therapeutic effects of Ropinirole are believed to be derived from its ability to stimulate dopamine D2 receptors within the brain's caudate-putamen system, which is involved in regulating body movement. As a dopamine agonist, it acts on G-protein-coupled inhibitory neurons, leading to the inhibition of adenylyl cyclase and calcium channels, while activating potassium channels.

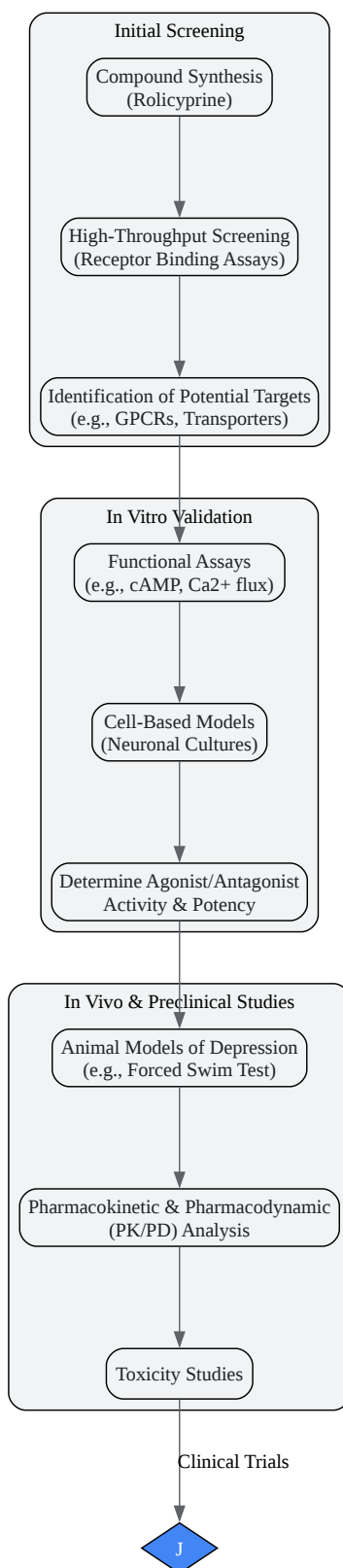
Table 2: Comparison of **Rolicyprine**, Rolicylidine, and Ropinirole

Drug	Therapeutic Class	Primary Mechanism of Action
Rolicyprine	Antidepressant	Not documented
Rolicylidine	Dissociative Anesthetic	NMDA receptor antagonist, D(2) dopamine receptor inhibitor
Ropinirole	Antiparkinson Agent	Dopamine D2/D3 receptor agonist

Signaling Pathways and Experimental Data: A Knowledge Gap

Due to the absence of specific data on the molecular targets of **Rolicyprine**, it is not possible to construct a signaling pathway diagram or provide detailed experimental protocols related to its mechanism of action. The creation of such visualizations and documentation would require foundational research identifying the receptors, enzymes, or ion channels with which **Rolicyprine** interacts, and the subsequent intracellular cascades it modulates. Unfortunately, this information is not available in the reviewed sources.

The diagram below illustrates a hypothetical experimental workflow that would be necessary to determine the mechanism of action of a novel antidepressant like **Rolicyprine**.



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A hypothetical workflow for elucidating the mechanism of action of an antidepressant.

Conclusion

In conclusion, the mechanism of action of **Rolicyprine** remains undocumented in the public domain. While it is classified as an antidepressant, the molecular basis for this activity has not been described. The frequent confusion with Rolicylidine and Ropinirole highlights the importance of precise chemical identifiers in pharmacological research. Further investigation, following a rigorous experimental workflow, would be required to elucidate the pharmacological profile of **Rolicyprine**. Without such data, a detailed technical guide on its core mechanism cannot be provided.

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References

- 1. Rolicyprine [drugfuture.com]
- 2. Rolicyprine | C₁₄H₁₆N₂O₂ | CID 60196287 - PubChem [pubchem.ncbi.nlm.nih.gov]
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